

# Proper Disposal of 1-Nitroso-2-naphthol: A Procedural Guide

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## Compound of Interest

Compound Name: 1-Nitroso-2-naphthol

Cat. No.: B091326

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This document provides essential safety and logistical information for the proper handling and disposal of **1-Nitroso-2-naphthol**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is critical to ensure personal safety and environmental protection.

## Immediate Safety and Handling

**1-Nitroso-2-naphthol** is a hazardous substance that requires careful handling.<sup>[1]</sup> It is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.<sup>[1][2][3]</sup> Furthermore, it is very toxic to aquatic life.<sup>[1][5]</sup>

Personal Protective Equipment (PPE): Before handling, ensure the following PPE is worn:

- **Eye Protection:** Safety glasses with side-shields conforming to EN166 (EU) or NIOSH (US) standards.<sup>[6]</sup>
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected prior to use and disposed of properly after.<sup>[6]</sup>
- **Body Protection:** A lab coat is mandatory. For larger quantities or in case of a significant spill, a complete chemical-resistant suit may be necessary.<sup>[6][7]</sup>
- **Respiratory Protection:** Use in a well-ventilated area, preferably a fume hood.<sup>[1][7]</sup> If dust formation is likely, a respirator with an appropriate particle filter (e.g., P95 or P1) should be

used.[6]

## Hazard Summary

The following table summarizes the key hazard classifications for **1-Nitroso-2-naphthol**.

Hazard Classification	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[2] [3]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[2] [3]
Serious Eye Damage/Irritation	Category 2	H319: Causes serious eye irritation[2][3]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[2][3][4]
Hazardous to the Aquatic Environment	Acute Hazard	H400: Very toxic to aquatic life[8]

## Spill Management Protocol

Accidental spills must be managed promptly and safely.

### 1. Minor Spills:

- Ensure all sources of ignition are removed from the area.[1]
- Avoid breathing dust; ensure adequate ventilation.[3][6]
- Wearing appropriate PPE, gently sweep or scoop the spilled solid material. Avoid creating dust.[6]
- Place the spilled material into a designated, labeled, and sealed container for hazardous waste disposal.[6][7]
- Clean the spill area with water and decontaminate all tools used.[7]

## 2. Major Spills:

- Evacuate personnel from the immediate danger area.[\[3\]](#)[\[6\]](#)
- Alert your institution's emergency services or safety officer.[\[1\]](#)
- Prevent the spill from entering drains or waterways.[\[1\]](#)[\[3\]](#)[\[6\]](#)
- Only personnel trained in hazardous material cleanup and wearing full protective equipment (splash goggles, full suit, boots, gloves) should address the spill.[\[1\]](#)[\[7\]](#)
- Contain and collect the material using a shovel or other appropriate tools and place it in a suitable container for hazardous waste disposal.[\[7\]](#)

## Step-by-Step Disposal Procedure

**1-Nitroso-2-naphthol** and its containers must be disposed of as hazardous waste.[\[1\]](#) Do not dispose of it down the drain or in regular trash.

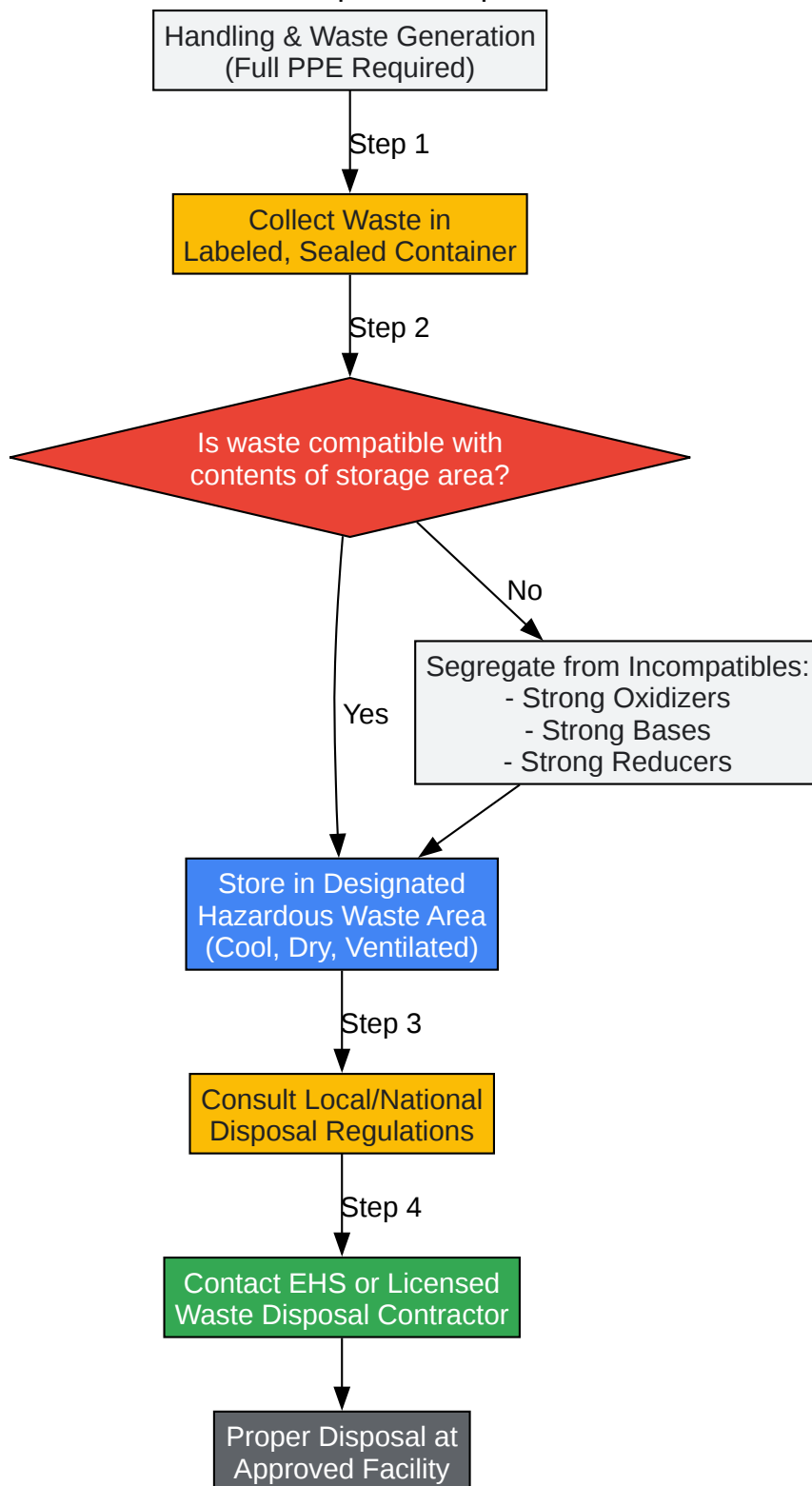
- Waste Collection:
  - Collect waste **1-Nitroso-2-naphthol** (including contaminated materials like paper towels or PPE) in a dedicated, suitable, and clearly labeled hazardous waste container.[\[6\]](#) The container must be kept closed.[\[6\]](#)
- Segregation and Storage:
  - Store the waste container in a cool, dry, and well-ventilated area designated for hazardous waste.[\[1\]](#)[\[2\]](#)[\[7\]](#)
  - Crucially, store this waste away from incompatible materials, which include strong oxidizing agents, strong bases, and strong reducing agents.[\[1\]](#)[\[2\]](#)[\[5\]](#)[\[6\]](#) Nitroaromatic compounds can pose an explosion risk if heated or mixed with caustic alkalies.[\[1\]](#)
- Consult Regulations:
  - Waste disposal regulations vary significantly by region.[\[1\]](#) Chemical waste generators are responsible for correctly classifying the waste according to local, state, and national

hazardous waste regulations.<sup>[5]</sup>

- Arrange for Pickup:
  - Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for the collection and proper disposal of the waste container.<sup>[4]</sup><sup>[5]</sup> Provide them with a complete and accurate description of the waste.

## Disposal Workflow

## 1-Nitroso-2-naphthol Disposal Workflow

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